

# canagliflozin food effect administration timing

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Canagliflozin

CAS No.: 842133-18-0

Cat. No.: S522556

Get Quote

## Food Effect & Pharmacokinetic Data

The table below summarizes the key findings from clinical studies on the effect of food on **canagliflozin**.

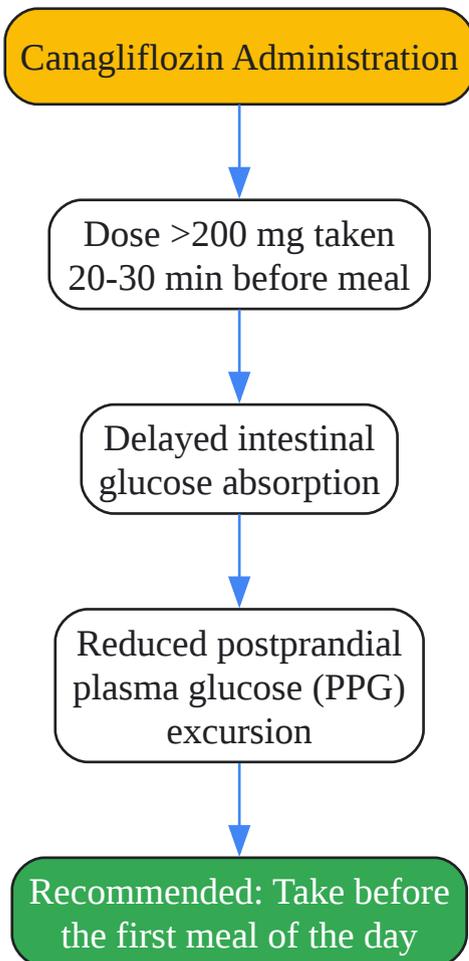
Aspect	Findings	Clinical Conclusion
Overall Bioavailability	No clinically significant effect on systemic exposure (AUC and C~max~) [1] [2].	Can be taken <b>with or without food</b> [1] [3] [4].
High-Fat Meal Study	90% confidence intervals for AUC and C~max~ ratios (fed vs. fasted) were within standard bioequivalence limits (80-125%) [1] [2].	Food does not affect the drug's absorption.
Fixed-Dose Combination (with Metformin)	Food did not affect canagliflozin exposure; metformin C~max~ decreased by 16% when taken with food, but this is not clinically meaningful [5] [6].	The combination is recommended <b>with food</b> to improve gastrointestinal tolerability of metformin [5].

## Recommended Administration Timing

Although food does not affect absorption, timing relative to meals is important for blood glucose control.

- **Official Recommendation:** Administer **canagliflozin before the first meal of the day** [1] [3] [4].
- **Mechanism and Rationale:** Doses above 200 mg taken 20-30 minutes before a meal have been shown to slow the rate of intestinal glucose absorption, thereby reducing the postprandial plasma glucose (PPG) excursion in the first few hours after eating [1]. This effect is attributed to the minor inhibition of SGLT1 receptors in the small intestine [3].

The following diagram illustrates the workflow and rationale behind the meal-timing recommendation.



[Click to download full resolution via product page](#)

## Experimental Protocol Overview

For researchers, here is a summary of a key clinical study methodology that investigated the food effect.

- **Study Design:** A randomized, open-label, single-dose, two-period crossover study in healthy participants [2].

- **Treatment Sequence:** Participants were randomized to receive **canagliflozin** (300 mg) under fasted conditions in one period and under fed conditions in the other, or vice versa [1] [2].
- **Fed State:** A standardized high-fat breakfast was administered 30 minutes prior to dosing [1].
- **Washout Period:** 10 to 14 days between treatment periods [2].
- **PK Assessment:** Plasma concentrations were monitored for up to 72 hours post-dose. Key parameters assessed included AUC, C<sub>max</sub>, t<sub>max</sub>, and t<sub>1/2</sub> [2].
- **Bioequivalence Criteria:** The absence of a food effect was concluded if the 90% confidence intervals for the geometric mean ratios (fed/fasted) of AUC and C<sub>max</sub> were within the 80-125% range [1] [2].

## Key Takeaways for Professionals

- **No Food Interaction:** The pharmacokinetics of **canagliflozin** are not altered by food, offering dosing flexibility [1] [2].
- **Pre-Meal Dosing for Optimal Efficacy:** To leverage its additional effect on post-meal blood sugar, the dose should be scheduled before the first meal [1].
- **Fixed-Dose Combination Consideration:** For **canagliflozin**/metformin fixed-dose combinations, take with food to minimize the metformin-related gastrointestinal side effects [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. INVOKANA - Food and Meal- Effect Timing [njmedicalconnect.com]
2. of Effect on the food of pharmacokinetics , a sodium... canagliflozin [pubmed.ncbi.nlm.nih.gov]
3. Canagliflozin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
4. Canagliflozin (oral route) - Side effects & dosage [mayoclinic.org]
5. of Effect on the pharmacokinetics of food /metformin... canagliflozin [pubmed.ncbi.nlm.nih.gov]
6. of Effect on the food of pharmacokinetics /metformin... canagliflozin [scispace.com]

To cite this document: Smolecule. [canagliflozin food effect administration timing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522556#canagliflozin-food-effect-administration-timing>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)